

Proper Disposal of Fonofos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Fonofos

Cat. No.: B052166

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Providing critical safety and logistical information for the proper handling and disposal of **Fonofos**, this document outlines procedural, step-by-step guidance to ensure the safety of laboratory personnel and the protection of the environment.

Fonofos is a highly toxic organophosphate insecticide, classified by the EPA in toxicity class I, requiring labels with the signal words DANGER - POISON.[1] Although its use was voluntarily canceled in 1998, stocks may still exist in research and laboratory settings.[2] Due to its high toxicity and environmental persistence, proper disposal is paramount.

Hazard Profile and Chemical Properties

Fonofos is a clear to yellow liquid with a distinct mercaptan-like odor.[2][3][4] It is an acetylcholinesterase inhibitor, posing a significant risk of neurotoxicity upon exposure through inhalation, ingestion, or skin contact.[4][5] It is crucial to handle **Fonofos** with appropriate personal protective equipment (PPE) in a well-ventilated area.

Property	Value	Source
Chemical Name	O-ethyl S-phenyl (RS)-ethylphosphorodithioate	[1]
CAS Number	944-22-9	[1][2]
Molecular Formula	C10H15OPS2	[2]
Boiling Point	130 °C at 0.1 mm Hg	[2]
Water Solubility	13 mg/L	[1]
Vapor Pressure	28 mPa @ 25 °C	[1]
Toxicity	EPA Toxicity Class I (Highly Toxic)	[1]

**Step-by-Step Disposal Protocol

The disposal of **Fonofos** and any contaminated materials must be handled as hazardous waste in strict accordance with local, state, and federal regulations.[6][7]

1. Waste Identification and Segregation:

- Characterize all unused **Fonofos**, solutions containing **Fonofos**, and any materials that have come into contact with it (e.g., pipette tips, gloves, glassware, spill cleanup debris) as "Hazardous Waste - **Fonofos**".
- Segregate **Fonofos** waste from other laboratory waste streams to prevent accidental mixing and reactions.

2. Packaging and Labeling:

- Place **Fonofos** waste into a designated, leak-proof, and chemically compatible container.[7]
- Ensure the container is tightly sealed to prevent leaks or volatilization.
- Clearly label the container with "Hazardous Waste - **Fonofos**," the full chemical name, and relevant hazard symbols (e.g., Toxic, Environmentally Hazardous).[7]

3. Storage:

- Store the sealed and labeled hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.
- The storage area should have secondary containment to control any potential leaks.

4. Arrange for Professional Disposal:

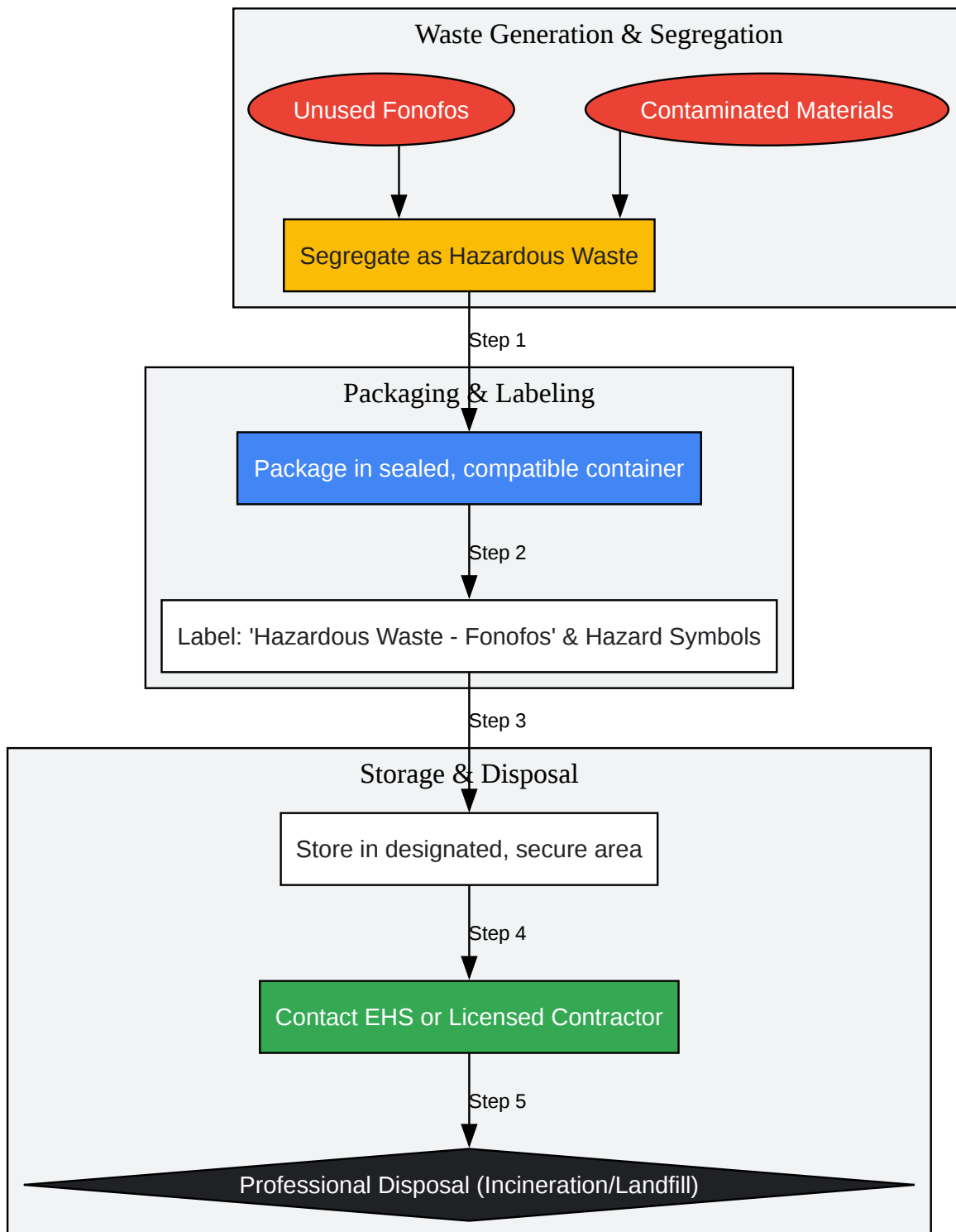
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[6\]](#)[\[7\]](#)
- Never pour **Fonofos** waste down the drain or dispose of it with regular laboratory trash.[\[7\]](#)

5. Spill and Emergency Procedures:

- In case of a spill, immediately evacuate the area and alert others.
- If safe to do so, prevent the spill from spreading by using a non-combustible absorbent material like vermiculite, dry sand, or earth.[\[6\]](#)[\[8\]](#)
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection, during cleanup.
- Collect the absorbed material and any contaminated soil or surfaces into a sealed container and treat it as hazardous waste.
- Thoroughly decontaminate the spill area with a strong detergent and water, collecting all cleaning materials for disposal as hazardous waste.[\[7\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Fonofos** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **Fonofos** waste.

Environmental Fate and Degradation

Fonofos is moderately persistent in soil, with its degradation influenced by soil type, organic matter, rainfall, and sunlight.[2] The primary route of degradation in soil is through microbial action.[2] In water, it is broken down by hydrolysis.[1] Its major biodegradation metabolite in soil is carbon dioxide, with minor metabolites including dyphonate-oxon and methyl phenyl sulfone.[9] Due to its potential to be transported in runoff, proper disposal is critical to prevent contamination of surface waters.[2]

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References

- 1. EXTOTOXNET PIP - FONOFOS [extotoxnet.orst.edu]
- 2. epa.gov [epa.gov]
- 3. FONOFOS CAS#: 944-22-9 [amp.chemicalbook.com]
- 4. Fonofos | C₁₀H₁₅OPS₂ | CID 13676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fonofos (Ref: N-2790) [sitem.herts.ac.uk]
- 6. nj.gov [nj.gov]
- 7. benchchem.com [benchchem.com]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. epa.gov [epa.gov]
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